

# Troubleshooting WAY-316606 variability in cell culture

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## Compound of Interest

Compound Name: WAY-313165

Cat. No.: B5853424

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## Technical Support Center: WAY-316606

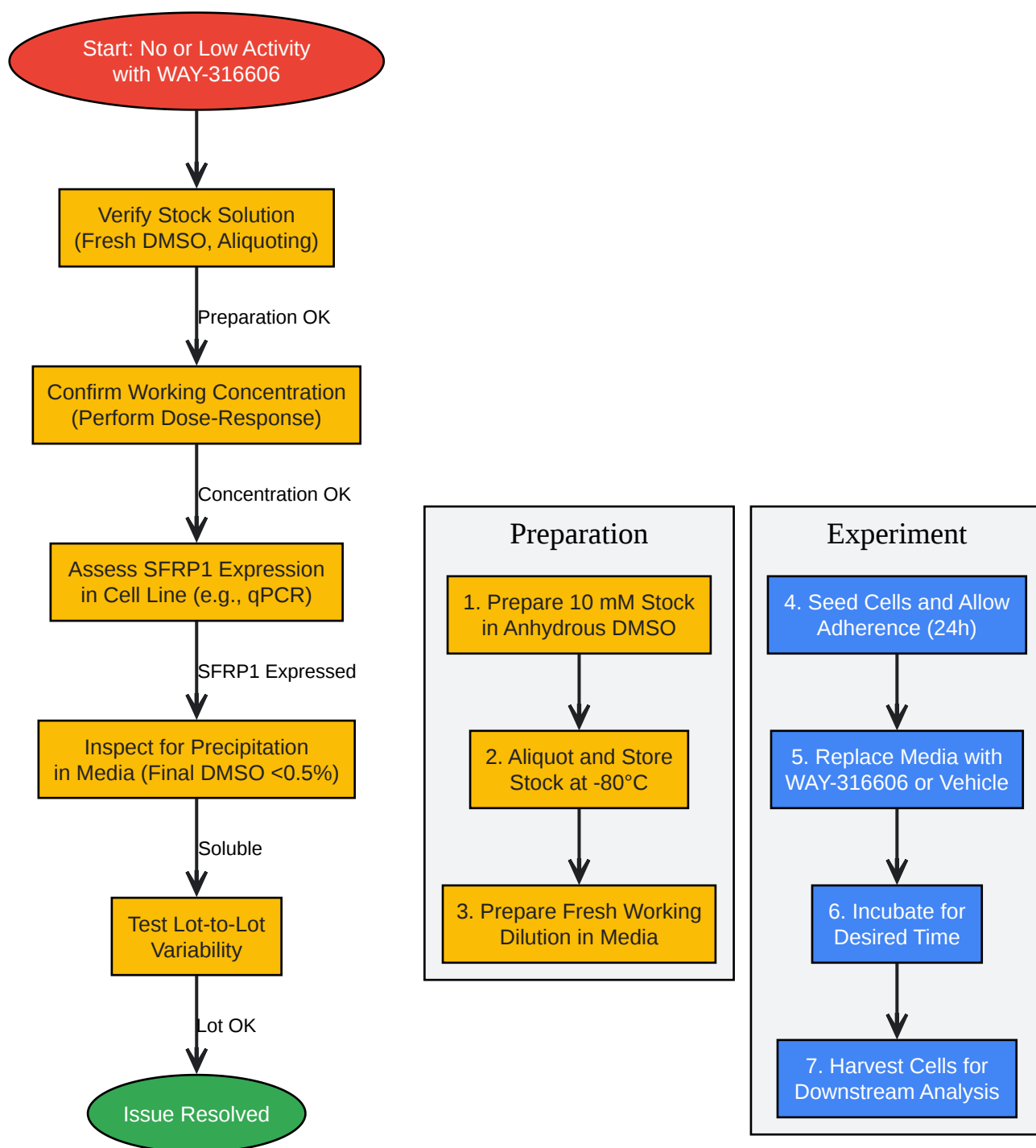
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using WAY-316606 in cell culture experiments.

## Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for WAY-316606?

WAY-316606 is a specific antagonist of Secreted Frizzled-Related Protein 1 (SFRP1).[1][2] SFRP1 is a natural inhibitor of the canonical Wnt/ $\beta$ -catenin signaling pathway.[3] By binding to SFRP1, WAY-316606 prevents SFRP1 from sequestering Wnt ligands, thereby allowing Wnt proteins to bind to their Frizzled (Fzd) and LRP receptors on the cell surface.[3] This leads to the stabilization and nuclear translocation of  $\beta$ -catenin, which then activates the transcription of Wnt target genes.[3] Essentially, WAY-316606 functions as an activator of the Wnt/ $\beta$ -catenin pathway by inhibiting an inhibitor.[1]





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## References

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